

1-(4-Methylphenyl)-2-phenylethanone molecular weight

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: 1-(4-Methylphenyl)-2-phenylethanone

Cat. No.: B015197

[Get Quote](#)

An In-Depth Technical Guide on the Molecular Weight of 1-(4-Methylphenyl)-2-phenylethanone

For researchers, scientists, and drug development professionals, the precise determination of a compound's molecular weight is a foundational aspect of chemical characterization, influencing everything from reaction stoichiometry to pharmacological activity. This guide provides a detailed analysis of the molecular weight of **1-(4-Methylphenyl)-2-phenylethanone**, a ketone derivative with applications in organic synthesis and medicinal chemistry.

Molecular Weight Determination

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The molecular formula for **1-(4-Methylphenyl)-2-phenylethanone** is C₁₅H₁₄O.^{[1][2]}

Data Presentation: Atomic Composition and Molecular Weight

The following table summarizes the atomic composition of **1-(4-Methylphenyl)-2-phenylethanone** and the calculation of its molecular weight.

Element	Symbol	Count	Atomic Weight (g/mol)	Total Contribution (g/mol)
Carbon	C	15	12.011	180.165
Hydrogen	H	14	1.008	14.112
Oxygen	O	1	15.999	15.999
Total	210.276			

The calculated molecular weight of **1-(4-Methylphenyl)-2-phenylethanone** is 210.276 g/mol .
[1] This value is consistent with the molecular weight provided by chemical databases.[1][2]

Experimental Protocol: Molecular Weight Verification by Mass Spectrometry

Mass spectrometry is a powerful analytical technique used to measure the mass-to-charge ratio of ions. It is a highly accurate method for determining the molecular weight of a compound. The following is a generalized experimental protocol for the analysis of **1-(4-Methylphenyl)-2-phenylethanone** using electrospray ionization mass spectrometry (ESI-MS).

Objective: To experimentally verify the molecular weight of **1-(4-Methylphenyl)-2-phenylethanone**.

Materials and Reagents:

- **1-(4-Methylphenyl)-2-phenylethanone** sample
- High-purity solvent (e.g., methanol, acetonitrile)
- Volatile acid (e.g., formic acid) for promoting ionization
- Calibrant solution for mass spectrometer calibration

Instrumentation:

- High-resolution mass spectrometer with an electrospray ionization (ESI) source

Procedure:

- Sample Preparation:
 - Accurately weigh a small amount of **1-(4-Methylphenyl)-2-phenylethanone**.
 - Dissolve the sample in a suitable solvent (e.g., methanol) to a final concentration of approximately 1 mg/mL.
 - Further dilute the stock solution to a working concentration of 1-10 µg/mL using the same solvent.
 - To facilitate protonation and the formation of $[M+H]^+$ ions, add a small amount of formic acid to the final solution (typically 0.1% v/v).
- Instrument Calibration:
 - Calibrate the mass spectrometer according to the manufacturer's instructions using a standard calibrant solution. This ensures high mass accuracy.
- Sample Infusion and Ionization:
 - Introduce the prepared sample solution into the ESI source via direct infusion using a syringe pump at a constant flow rate (e.g., 5-10 µL/min).
 - The sample is nebulized into a fine spray of charged droplets.
 - A high voltage is applied to the ESI probe to facilitate the ionization of the analyte molecules.
- Mass Analysis:
 - The generated ions are transferred from the atmospheric pressure region of the ion source into the high vacuum of the mass analyzer.
 - The mass analyzer separates the ions based on their mass-to-charge ratio (m/z).

- Detection and Data Acquisition:
 - The separated ions are detected, and a mass spectrum is generated, which is a plot of ion intensity versus m/z .
 - Acquire data over a relevant mass range (e.g., m/z 100-500).
- Data Analysis:
 - Identify the peak corresponding to the protonated molecule, $[M+H]^+$. For **1-(4-Methylphenyl)-2-phenylethanone**, this would be expected at an m/z of approximately 211.283.
 - The exact mass of the compound can be determined from the m/z value of this peak.

Mandatory Visualization: Experimental Workflow

The following diagram illustrates the key steps in the experimental workflow for determining the molecular weight of **1-(4-Methylphenyl)-2-phenylethanone** using mass spectrometry.

Mass Spectrometry Workflow for Molecular Weight Determination

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemsynthesis.com [chemsynthesis.com]
- 2. 2-(4-Methylphenyl)-1-phenylethan-1-one | C₁₅H₁₄O | CID 242473 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [1-(4-Methylphenyl)-2-phenylethanone molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b015197#1-4-methylphenyl-2-phenylethanone-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com